

An In-depth Technical Guide to 2,4-Dipropoxybenzaldehyde: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 2,4-Dipropoxybenzaldehyde

CAS No.: 156744-09-1

Cat. No.: B1271320

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This technical guide provides a comprehensive overview of **2,4-dipropoxybenzaldehyde**, a substituted aromatic aldehyde of interest in organic synthesis. Due to its limited commercial availability, this document focuses on the synthetic route from its precursor, 2,4-dihydroxybenzaldehyde, and details the necessary protocols for its characterization and safe handling. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a thorough understanding of this compound's properties and preparation.

Introduction: The Rationale for 2,4-Dipropoxybenzaldehyde

While not as prevalent in the literature as its methoxy or ethoxy analogs, **2,4-dipropoxybenzaldehyde** presents a unique molecular scaffold. The presence of two propoxy groups on the benzaldehyde ring modifies its steric and electronic properties, influencing its reactivity and potential biological interactions. The increased lipophilicity imparted by the propyl chains can be a desirable trait in medicinal chemistry for enhancing membrane permeability

and modulating protein-ligand interactions. This guide provides the foundational knowledge for synthesizing and evaluating this compound for novel applications.

Physicochemical Properties and Identification

As of the writing of this guide, a specific CAS number for **2,4-dipropoxybenzaldehyde** is not readily available in major chemical databases, underscoring its status as a specialty chemical primarily accessed through synthesis. The key identifiers for its precursor and related compounds are provided below for reference.

Compound	CAS Number	Molecular Formula	Molar Mass (g/mol)
2,4-Dihydroxybenzaldehyde	95-01-2	C ₇ H ₆ O ₃	138.12
2,4-Dimethoxybenzaldehyde	613-45-6	C ₉ H ₁₀ O ₃	166.17
4-Propoxybenzaldehyde	5736-85-6	C ₁₀ H ₁₂ O ₂	164.20
2,4-Dipropoxybenzaldehyde	Not Assigned	C ₁₃ H ₁₈ O ₃	222.28

Synthesis of 2,4-Dipropoxybenzaldehyde

The most logical and efficient synthetic route to **2,4-dipropoxybenzaldehyde** is through the Williamson ether synthesis, starting from the commercially available 2,4-dihydroxybenzaldehyde. This reaction involves the deprotonation of the hydroxyl groups to form phenoxides, which then act as nucleophiles to attack an alkyl halide, in this case, a propyl halide.

Reaction Mechanism and Rationale

The Williamson ether synthesis proceeds via an SN2 mechanism.^[1] The phenolic protons of 2,4-dihydroxybenzaldehyde are acidic and can be readily removed by a suitable base, such as potassium carbonate or sodium hydride, to generate a dianion. This dianion then undergoes nucleophilic attack on two equivalents of a propyl halide (e.g., 1-bromopropane or 1-iodopropane). The choice of a primary alkyl halide is crucial to favor the SN2 pathway and minimize the competing E2 elimination reaction.^[2]

Experimental Protocol: Williamson Ether Synthesis

This protocol outlines a reliable method for the preparation of **2,4-dipropoxybenzaldehyde**.

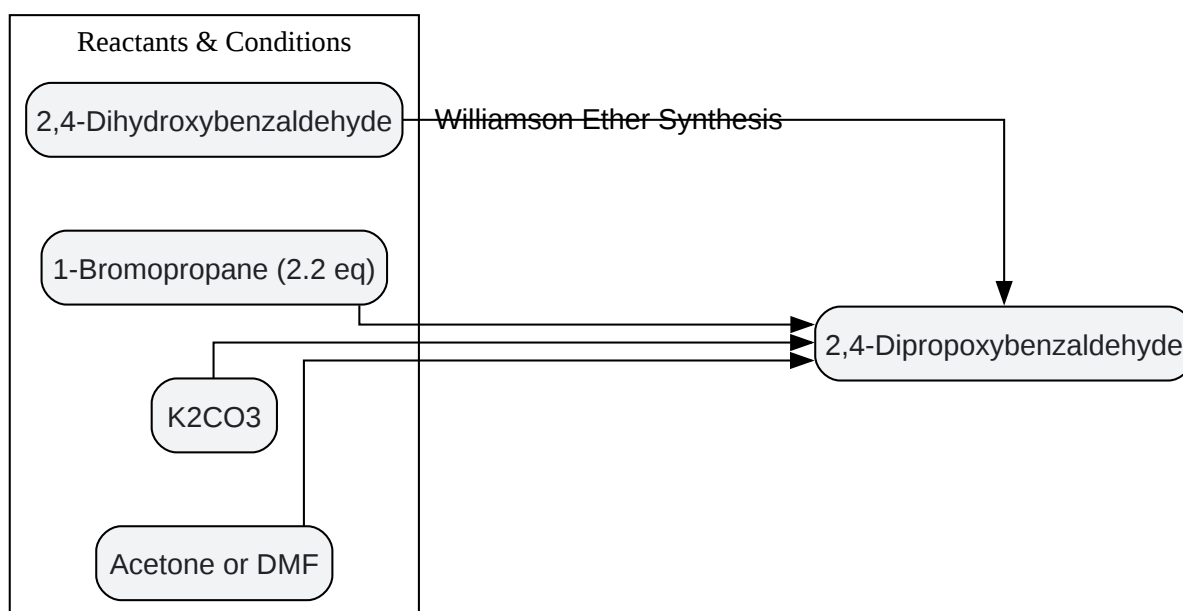
Materials:

- 2,4-Dihydroxybenzaldehyde (1.0 eq)
- 1-Bromopropane (2.2 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (2.5 eq)
- Acetone or Dimethylformamide (DMF), anhydrous
- Deionized water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2,4-dihydroxybenzaldehyde and anhydrous potassium carbonate.
- Add anhydrous acetone or DMF to the flask to dissolve the reactants.
- Slowly add 1-bromopropane to the reaction mixture at room temperature.

- Heat the mixture to reflux and maintain for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in ethyl acetate and wash with deionized water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the final product, **2,4-dipropoxybenzaldehyde**.
- Further purification can be achieved by column chromatography on silica gel if necessary.



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Caption: Workflow for the synthesis of **2,4-dipropoxybenzaldehyde**.

Characterization and Spectroscopic Analysis

The synthesized **2,4-dipropoxybenzaldehyde** can be characterized using standard analytical techniques. Below are the expected spectroscopic data based on the analysis of structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the aldehyde proton, and the two propoxy groups. The aldehyde proton will appear as a singlet at approximately 9.8-10.0 ppm. The aromatic protons will exhibit a coupling pattern consistent with a 1,2,4-trisubstituted benzene ring. The propoxy groups will show a triplet for the terminal methyl group, a sextet for the methylene group adjacent to the methyl, and a triplet for the methylene group attached to the oxygen.
- ^{13}C NMR: The carbon NMR spectrum will show a signal for the carbonyl carbon of the aldehyde at around 190 ppm. The aromatic carbons will appear in the 110-165 ppm region, with the carbons attached to the oxygen atoms being the most downfield. The carbons of the propoxy groups will be observed in the aliphatic region of the spectrum.

Infrared (IR) Spectroscopy

The IR spectrum of **2,4-dipropoxybenzaldehyde** will be characterized by the absence of a broad O-H stretching band (which would be present in the starting material, 2,4-dihydroxybenzaldehyde) and the presence of a strong C=O stretching vibration for the aldehyde group at approximately 1680-1700 cm^{-1} . C-O-C stretching bands for the ether linkages will be observed in the region of 1250-1000 cm^{-1} .

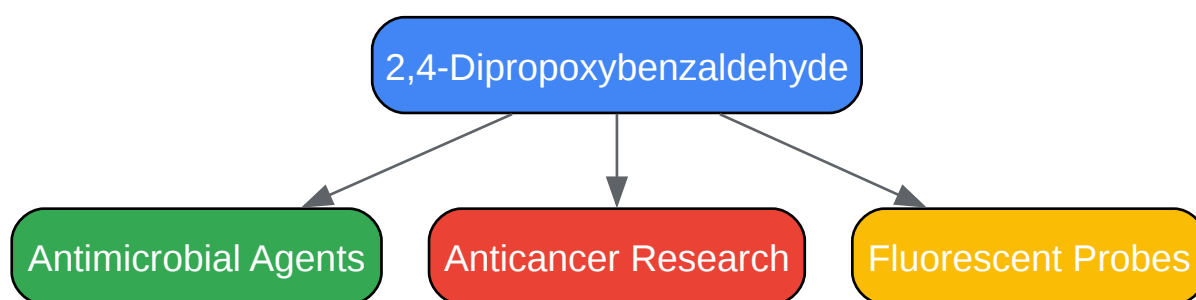
Mass Spectrometry (MS)

The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **2,4-dipropoxybenzaldehyde** (222.28 g/mol). Fragmentation patterns may include the loss of the aldehyde group and cleavage of the propoxy chains.

Potential Applications in Drug Development and Research

Alkoxy-substituted benzaldehydes are important intermediates in the synthesis of a variety of biologically active compounds.[3] The introduction of propoxy groups can enhance the lipophilicity of a molecule, which may lead to improved pharmacokinetic properties. Potential areas of application for **2,4-dipropoxybenzaldehyde** include:

- **Antimicrobial Agents:** The core structure can be elaborated to synthesize novel compounds with potential antibacterial or antifungal activity.
- **Anticancer Research:** It can serve as a building block for the synthesis of chalcones, flavonoids, and other heterocyclic compounds with known antiproliferative properties.
- **Fluorescent Probes:** The aromatic aldehyde functionality allows for the synthesis of Schiff bases, which can be designed as fluorescent sensors for metal ions or biological molecules.



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Caption: Potential research applications of **2,4-dipropoxybenzaldehyde**.

Safety and Handling

As with any chemical, **2,4-dipropoxybenzaldehyde** should be handled with appropriate safety precautions. While specific toxicity data for this compound is not available, the safety profile can be inferred from related benzaldehydes.

- **General Handling:** Use in a well-ventilated area, preferably in a chemical fume hood.[4] Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[4]
- **Health Hazards:** May cause skin, eye, and respiratory tract irritation.[5] Harmful if swallowed or inhaled.[5]

- First Aid: In case of contact with eyes, rinse immediately with plenty of water.[4] If inhaled, move to fresh air.[4] If swallowed, seek medical attention.
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

2,4-Dipropoxybenzaldehyde is a versatile, though not widely available, chemical intermediate. Its synthesis from 2,4-dihydroxybenzaldehyde via the Williamson ether synthesis is a straightforward and efficient process. The unique physicochemical properties conferred by the dipropoxy substitution make it an attractive building block for the development of novel compounds in medicinal chemistry and materials science. This guide provides the essential technical information for its synthesis, characterization, and safe handling, empowering researchers to explore its full potential.

References

- PubChem. (n.d.). 4-Propoxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2,4-Dimethoxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2,4-Dihydroxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Wikipedia. (2023). 2,4-Dihydroxybenzaldehyde. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzaldehyde, 2,4-dimethoxy-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Carl ROTH. (n.d.). Safety Data Sheet: Benzaldehyde. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). JPS5855441A - Synthesizing method of 2,4-dihydroxybenzaldehyde.
- Ashenhurst, J. (2014, October 24). The Williamson Ether Synthesis. Master Organic Chemistry. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). FT-IR spectra of 2,4-dihydroxy benzaldehyde, MDI, MP, MP- 2AP and P-MP-2AP. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2020, May 30). 15.3: The Williamson Ether Synthesis. Retrieved from [[Link](#)]
- NIST. (n.d.). 4-Propoxybenzaldehyde. NIST Chemistry WebBook. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US5599988A - Large scale preparation of 2,4-dihydroxybenzaldehyde using a variation of the Vilsmeierhaack reaction and isolated intermediates.
- Professor Dave Explains. (2018, August 29). Williamson Ether Synthesis [Video]. YouTube. Retrieved from [[Link](#)]
- Unknown. (2016, April 1). SAFETY DATA SHEET. Retrieved from [[Link](#)]
- ScienceDirect. (1996, February 1). Preparation of 2,4-Dihydroxybenzaldehyde by the Vilsmeier-Haack Reaction. Retrieved from [[Link](#)]
- Chemistry Steps. (n.d.). Williamson Ether Synthesis. Retrieved from [[Link](#)]
- Chemos GmbH & Co. KG. (2021, June 17). Safety Data Sheet: Benzaldehyde. Retrieved from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of 4-Propoxybenzaldehyde (CAS 5736-85-6). Retrieved from [[Link](#)]
- The Automated Topology Builder (ATB) and Repository. (n.d.). 2,4-dimethoxybenzaldehyde. Retrieved from [[Link](#)]
- Cambridge University Press. (n.d.). Williamson Ether Synthesis. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). (a) Experimental ^1H NMR spectrum of 2,5-dimethoxybenzaldehyde in CDCl_3 Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,4,5-Trimethoxybenzaldehyde. National Center for Biotechnology Information. Retrieved from [[Link](#)]

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- [1. masterorganicchemistry.com](https://masterorganicchemistry.com) [masterorganicchemistry.com]
- [2. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [3. 2,4-Bis\(benzyloxy\)benzaldehyde | 13246-46-3 | Benchchem](#) [benchchem.com]
- [4. fishersci.com](https://fishersci.com) [fishersci.com]
- [5. chemos.de](https://chemos.de) [chemos.de]
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